

(4-Chloro-benzenesulfonylamino)-acetic acid

CAS number and molecular weight

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Compound of Interest

Compound Name: (4-Chloro-benzenesulfonylamino)-acetic acid

Cat. No.: B080750

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Technical Guide: (4-Chloro-benzenesulfonylamino)-acetic acid

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

This technical guide provides an in-depth overview of **(4-Chloro-benzenesulfonylamino)-acetic acid**, a sulfonamide derivative with potential applications in pharmaceutical and biochemical research.

Property	Data
CAS Number	13029-72-6
IUPAC Name	2-[(4-chlorophenyl)sulfonylamino]acetic acid
Molecular Formula	C ₈ H ₈ ClNO ₄ S
Molecular Weight	249.67 g/mol

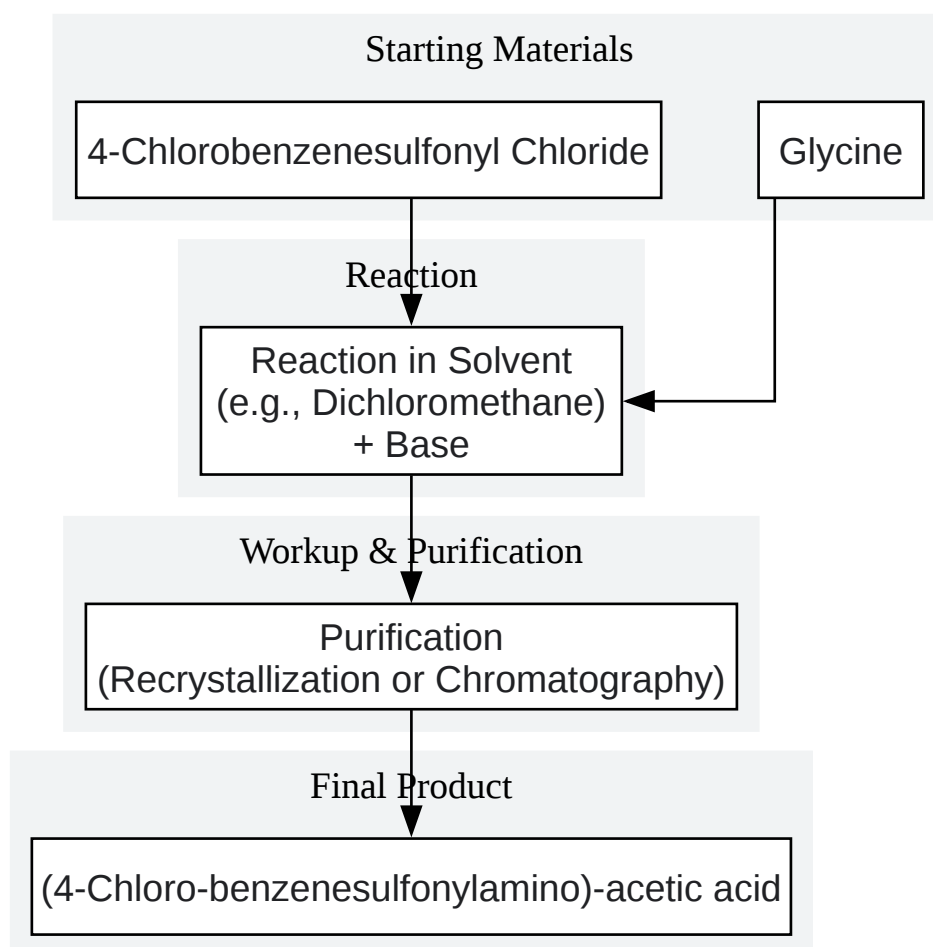
Synthesis

(4-Chloro-benzenesulfonylamino)-acetic acid is typically synthesized through the reaction of 4-chlorobenzenesulfonyl chloride with glycine.^[1] This reaction is generally carried out under basic conditions in a suitable solvent, such as dichloromethane, at controlled temperatures to facilitate the formation of the sulfonamide bond.^[1] The final product is then purified using standard laboratory techniques like recrystallization or chromatography.^[1]

While specific, detailed experimental protocols with precise reagent quantities, reaction times, and temperatures for this exact compound are not readily available in publicly accessible literature, the general workflow is well-established for the synthesis of N-sulfonylated amino acids.

General Synthesis Workflow

Below is a logical diagram representing the typical synthesis process.



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Caption: General workflow for the synthesis of **(4-Chloro-benzenesulfonylamino)-acetic acid**.

Biological Activity and Potential Applications

(4-Chloro-benzenesulfonylamino)-acetic acid has been noted for its potential biological activities, primarily stemming from its structural class as a sulfonamide derivative. It is also utilized as a key intermediate in the synthesis of other molecules with therapeutic potential.^[1]

Potential Therapeutic Roles:

- **Anti-inflammatory and Analgesic:** The compound is suggested to possess potential anti-inflammatory and pain-relieving properties, which are common characteristics of benzenesulfonamide derivatives.^[1] The mechanism may involve interaction with biological targets within pain and inflammation pathways.^[1]
- **Antimicrobial:** Preliminary assessments indicate potential activity against certain bacteria and fungi.^[1] The sulfonamide group is a well-known pharmacophore in antimicrobial agents.

Role as a Chemical Intermediate:

- This compound serves as a building block in the development of more complex molecules. For instance, it has been used in the synthesis of derivatives that exhibit potential antiviral activity against the tobacco mosaic virus.^[1] It is also a precursor for compounds designed to have antioxidant properties.^[1]

Note: Specific quantitative data on the biological activity of **(4-Chloro-benzenesulfonylamino)-acetic acid**, such as IC₅₀ or Minimum Inhibitory Concentration (MIC) values, are not available in the reviewed literature. Furthermore, no specific signaling pathways modulated by this compound have been elucidated. The information presented is based on the activities of the broader class of sulfonamide-containing molecules.

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References

- 1. Buy (4-Chloro-benzenesulfonylamino)-acetic acid | 13029-72-6 [smolecule.com]
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